

Navigating the Commercial Landscape of Pentyl Phthalates: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *bis(3-Pentyl) Phthalate*

CAS No.: 123518-33-2

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An In-depth Examination of the Availability, Procurement, and Quality Verification of **Bis(3-Pentyl) Phthalate** and its Common Isomer, Di-n-pentyl Phthalate

For researchers, scientists, and professionals in drug development, the precise sourcing of chemical reagents is a critical cornerstone of experimental success. This guide provides a detailed technical overview of the commercial availability of pentyl phthalates, with a specific focus on clarifying the landscape for "**bis(3-Pentyl) Phthalate**" and its more prevalent isomer, Di-n-pentyl phthalate (DNPP). Due to the specificity of isomeric nomenclature, this guide will first address the distinction between these compounds and then delve into the comprehensive commercial and technical data for the widely available DNPP.

Isomer Specificity: A Critical First Step

The term "**bis(3-Pentyl) Phthalate**" designates a specific isomer where the phthalic acid is esterified with two pentan-3-ol molecules. In contrast, "Di-n-pentyl phthalate" (CAS 131-18-0) indicates esterification with two pentan-1-ol molecules. While both are phthalate esters with pentyl groups, their distinct molecular geometries can lead to different physical properties and biological activities. It is imperative for researchers to confirm the exact isomer required for their

studies, as the commercial availability of these compounds differs significantly. Searches for "**bis(3-Pentyl) Phthalate**" often yield results for the more common Di-n-pentyl phthalate or other isomers like "Bis(3-methylpentyl) Phthalate"[\[1\]](#). This guide will proceed with a focus on Di-n-pentyl phthalate (DNPP), given its broader commercial presence.

Commercial Availability of Di-n-pentyl Phthalate (CAS 131-18-0)

Di-n-pentyl phthalate (DNPP) is primarily utilized as a plasticizer to enhance the flexibility and durability of plastics, particularly polyvinylchloride (PVC)[\[2\]](#)[\[3\]](#). It is also available as an analytical standard for environmental and quality control testing[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#).

Major Suppliers and Product Offerings

Several chemical suppliers list Di-n-pentyl phthalate in their catalogs, typically with purities suitable for research and analytical applications. The following table summarizes offerings from prominent vendors.

Supplier	Product Name	Purity	Available Quantities	Notes
Thermo Fisher Scientific	Di-n-pentyl phthalate	98%	5 g, 25 g	Marketed under the Thermo Scientific Chemicals brand, formerly Alfa Aesar. Used as a plasticizer for PVC membrane electrodes. [8] [9]
MilliporeSigma (Sigma-Aldrich)	Dipentyl phthalate, certified reference material, TraceCERT®	Certified Reference Material	Neat	Produced in accordance with ISO/IEC 17025 and ISO 17034. Suitable for HPLC and GC applications. [6] [10]
Santa Cruz Biotechnology	Dipentyl phthalate	≥98%	Contact for availability	Classified as a Dangerous Good for transport. [11]
Simson Pharma Limited	Dipentyl phthalate	Custom Synthesis	Contact for availability	Accompanied by a Certificate of Analysis.
AccuStandard	Di-n-pentyl phthalate	Analytical Standard	Neat and in solution	Offered as a component in various phthalate ester mixtures for analytical testing. [4] [12]
FUJIFILM Wako Pure Chemical	Di-n-pentyl Phthalate	Analytical Standard	In solution	Included in their 8 Phthalates

Corporation

Mixture Standard
Solution for
analytical testing.
[\[5\]](#)

Technical Data and Safety Profile

Di-n-pentyl phthalate is a clear, colorless to pale yellow liquid[\[2\]](#)[\[9\]](#). It is characterized by low water solubility and is soluble in organic solvents[\[2\]](#).

Property	Value
CAS Number	131-18-0 [6] [11]
Molecular Formula	C18H26O4 [6] [11]
Molecular Weight	306.40 g/mol [6] [11]
Density	1.025 g/mL at 20 °C [6]
Boiling Point	386 °C [13]
Flash Point	118 °C (closed cup) [6]

Safety and Handling: Di-n-pentyl phthalate is classified as a substance that may damage fertility or the unborn child and is very toxic to aquatic life[\[14\]](#). It is crucial to handle this compound in a well-ventilated area, preferably under a chemical fume hood, and to wear appropriate personal protective equipment, including gloves and safety glasses[\[13\]](#)[\[15\]](#)[\[16\]](#). Store the container tightly closed in a dry, cool, and well-ventilated place[\[15\]](#)[\[17\]](#).

Experimental Protocol: Purity Verification by Gas Chromatography-Mass Spectrometry (GC-MS)

Upon receiving a commercial sample of Di-n-pentyl phthalate, it is prudent to verify its purity, especially for sensitive applications. GC-MS is a powerful technique for this purpose.

Objective: To confirm the identity and assess the purity of a commercial sample of Di-n-pentyl phthalate.

Materials:

- Di-n-pentyl phthalate sample
- High-purity solvent (e.g., hexane or ethyl acetate)
- Volumetric flasks and pipettes
- GC-MS system with a suitable capillary column (e.g., a non-polar or medium-polarity column like a 5% phenyl-methylpolysiloxane)

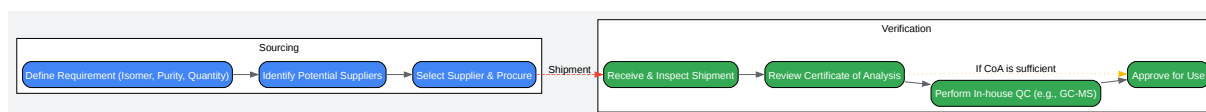
Procedure:

- Standard Preparation:
 - Accurately weigh approximately 10 mg of the Di-n-pentyl phthalate sample.
 - Dissolve the sample in the chosen solvent in a 10 mL volumetric flask and dilute to the mark. This creates a 1 mg/mL stock solution.
 - Perform a serial dilution to obtain a working standard of approximately 10 µg/mL.
- Sample Preparation:
 - Prepare a sample solution at the same concentration as the working standard.
- GC-MS Analysis:
 - Injection: Inject 1 µL of the prepared sample solution into the GC-MS.
 - GC Conditions (Example):
 - Inlet Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
 - Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes

- Ramp: 10 °C/min to 280 °C
- Hold: 10 minutes at 280 °C
- MS Conditions (Example):
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-450
- Data Analysis:
 - Identity Confirmation: Compare the obtained mass spectrum of the major peak with a reference spectrum from a spectral library (e.g., NIST). The fragmentation pattern should match that of Di-n-pentyl phthalate.
 - Purity Assessment: Integrate the peak area of the main compound and any impurity peaks in the total ion chromatogram (TIC). Calculate the purity as the percentage of the main peak area relative to the total peak area.

Sourcing and Verification Workflow

The following diagram illustrates a logical workflow for sourcing and verifying the quality of Di-n-pentyl phthalate for research applications.



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Caption: Workflow for sourcing and quality verification of Di-n-pentyl phthalate.

Conclusion

The commercial availability of "**bis(3-Pentyl) Phthalate**" is not as widespread as its common isomer, Di-n-pentyl phthalate (DNPP). Researchers must exercise diligence in specifying the exact isomer required for their work. For DNPP, a range of suppliers offer this compound, primarily as a plasticizer and an analytical standard, in various purities and quantities. Independent verification of the material's identity and purity upon receipt is a critical step to ensure the integrity of experimental outcomes. By following a structured approach to sourcing and quality control, scientists can confidently procure the necessary reagents for their research endeavors.

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